

4-Fluoro-2-methylbenzenesulfonyl Chloride: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzenesulfonyl chloride

Cat. No.: B1303445

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, experimental protocols, and key reactions of **4-Fluoro-2-methylbenzenesulfonyl chloride**. This compound is a valuable reagent in organic synthesis, particularly in the preparation of sulfonamides and sulfonate esters, which are prevalent in medicinal chemistry and materials science.

Core Physical Properties

The following table summarizes the key physical properties of **4-Fluoro-2-methylbenzenesulfonyl chloride**.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ ClFO ₂ S	[1] [2]
Molecular Weight	208.64 g/mol	[1]
Boiling Point	245-246 °C (lit.)	[1] [3]
Density	1.433 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.5370	[1]
Melting Point	Not available in the provided data. For comparison, the melting point of the related compound 4-Fluorobenzenesulfonyl chloride is 29-31 °C.	[4] [5]
Solubility	Expected to be soluble in various organic solvents such as dichloromethane, ethyl acetate, and acetone. [6] It is sensitive to moisture and will hydrolyze in water.	
Appearance	Colorless to yellow liquid.	[2]
CAS Number	7079-48-3	[1]

Experimental Protocols

Detailed experimental procedures are crucial for the effective and safe use of **4-Fluoro-2-methylbenzenesulfonyl chloride**. Below are representative protocols for its synthesis and a common application.

Synthesis of 4-Fluoro-2-methylbenzenesulfonyl Chloride

A common method for the synthesis of arylsulfonyl chlorides is through the diazotization of an aniline followed by a Sandmeyer-type reaction.

Materials:

- 4-Fluoro-2-methylaniline
- Concentrated Hydrochloric Acid
- Sodium Nitrite
- Sulfur Dioxide
- Cuprous Chloride
- Glacial Acetic Acid
- Ether
- Saturated Sodium Bicarbonate Solution
- Magnesium Sulfate
- Ice

Procedure:

- **Diazotization:** 4-Fluoro-2-methylaniline is dissolved in a mixture of concentrated hydrochloric acid and glacial acetic acid and cooled to -10°C. A solution of sodium nitrite in water is added dropwise, maintaining the temperature below -5°C to form the diazonium salt.[\[7\]](#)
- **Preparation of the Catalytic Solution:** A solution of sulfur dioxide in glacial acetic acid is prepared, to which cuprous chloride is added.[\[7\]](#)
- **Sulfonylation:** The cold diazonium salt solution is added portion-wise to the sulfur dioxide/cuprous chloride solution, keeping the temperature below 30°C.[\[7\]](#)
- **Work-up:** The reaction mixture is poured into ice water and extracted with ether. The combined organic extracts are washed with saturated sodium bicarbonate solution until neutral, then with water, and dried over magnesium sulfate.[\[7\]](#)

- Purification: The solvent is removed under reduced pressure, and the resulting crude **4-Fluoro-2-methylbenzenesulfonyl chloride** is purified by vacuum distillation.[7]

Reaction with an Amine to Form a Sulfonamide

Sulfonylation of amines is a primary application of **4-Fluoro-2-methylbenzenesulfonyl chloride**.

Materials:

- **4-Fluoro-2-methylbenzenesulfonyl chloride**
- Primary or Secondary Amine
- Anhydrous Dichloromethane
- Pyridine or Triethylamine
- 1M HCl Solution
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Sodium Sulfate

Procedure:

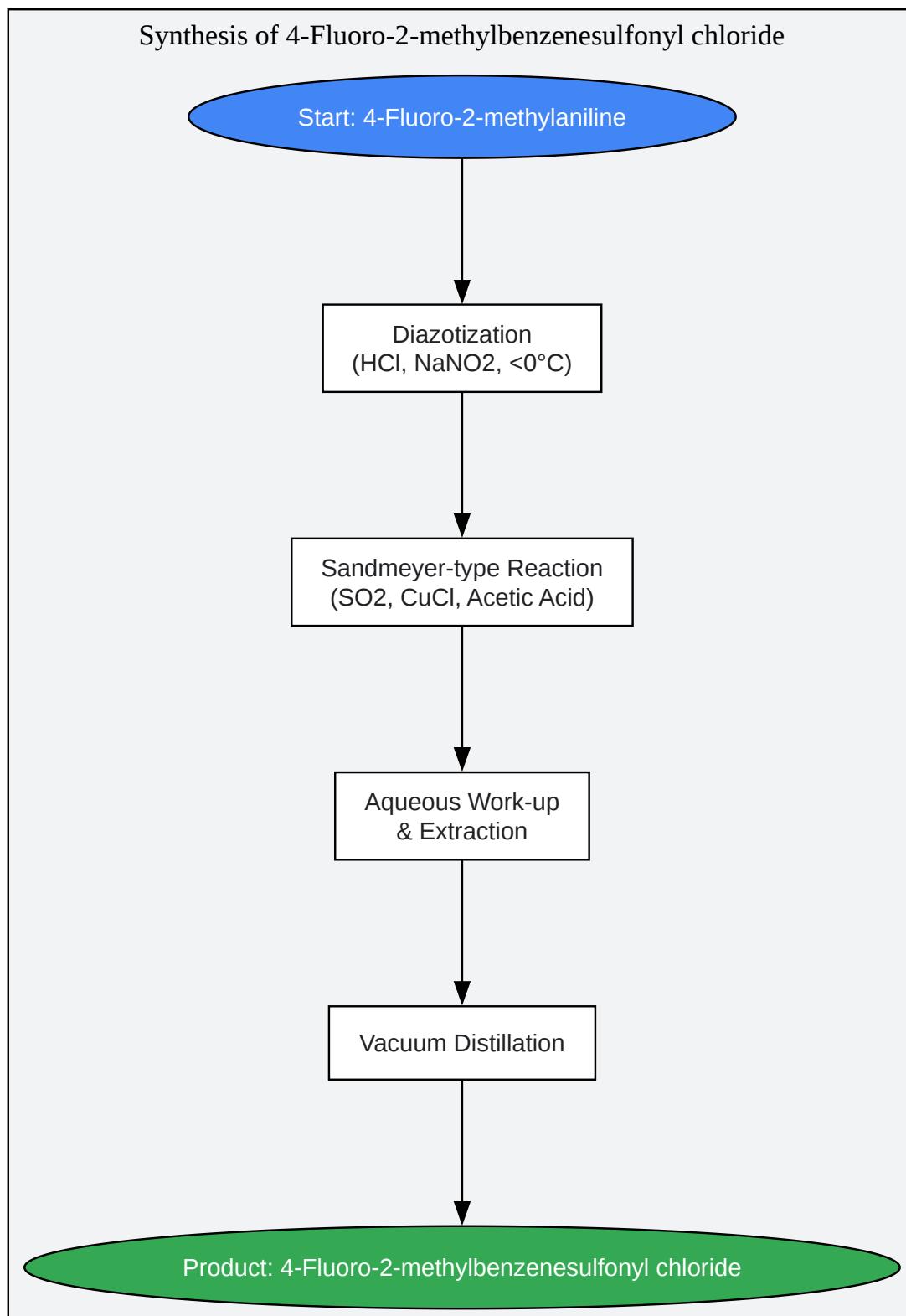
- Reaction Setup: The amine is dissolved in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stir bar. A base such as pyridine or triethylamine (1.5 - 2.0 equivalents) is added. The mixture is cooled to 0°C in an ice bath.[8]
- Addition of Sulfonyl Chloride: A solution of **4-Fluoro-2-methylbenzenesulfonyl chloride** (1.0 equivalent) in anhydrous dichloromethane is added dropwise to the cooled amine solution over 15-30 minutes.[8]
- Reaction: The reaction mixture is stirred at 0°C for 1 hour and then allowed to warm to room temperature, stirring for an additional 12-24 hours. Reaction progress can be monitored by

Thin Layer Chromatography (TLC).[\[8\]](#)

- Work-up: The reaction is quenched with water. The mixture is transferred to a separatory funnel, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed successively with 1M HCl, saturated aqueous NaHCO₃ solution, and brine.[\[8\]](#)
- Isolation: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude sulfonamide, which can be further purified by recrystallization or column chromatography.

Visualized Workflow and Logical Relationships

The following diagrams illustrate the logical flow of the synthesis and a subsequent reaction of **4-Fluoro-2-methylbenzenesulfonyl chloride**.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of the target compound.



[Click to download full resolution via product page](#)

A typical reaction of the target compound to form a sulfonamide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-氟-2-甲基苯磺酰氯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-FLUORO-2-METHYLBENZENESULFONYL CHLORIDE CAS#: 7079-48-3 [amp.chemicalbook.com]
- 3. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 4. 4-Fluorobenzenesulfonyl chloride | 349-88-2 [chemicalbook.com]
- 5. 4-Fluorobenzenesulfonyl Chloride | 349-88-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [4-Fluoro-2-methylbenzenesulfonyl Chloride: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1303445#4-fluoro-2-methylbenzenesulfonyl-chloride-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com